

comparing 1H-Pyrazole-3,5-dimethanamine with other diamines

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

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Technical Comparison: **1H-Pyrazole-3,5-dimethanamine** vs. Standard Aliphatic and Aromatic Diamines in Ligand Design and Synthesis

Executive Summary In the landscape of bifunctional nitrogen donors, **1H-Pyrazole-3,5-dimethanamine** (also known as 3,5-bis(aminomethyl)pyrazole or Hbampz) occupies a unique niche between flexible aliphatic diamines (e.g., Ethylenediamine) and rigid aromatic diamines (e.g., p-Phenylenediamine). While standard diamines typically act as mononuclear chelators, Hbampz functions primarily as a dinucleating bridging ligand. Its pyrazole core provides an amphoteric "switch" (NH donor/N acceptor) capable of bridging two metal centers, while the pendant aminomethyl arms offer flexible coordination sites. This guide analyzes its physicochemical profile, coordination behaviors, and synthetic utility for researchers in coordination chemistry and fragment-based drug discovery (FBDD).

Physicochemical Profile & Comparative Metrics

The distinct advantage of Hbampz lies in its topological polar surface area (TPSA) and acid-base versatility. Unlike ethylenediamine (EDA), which is purely basic, Hbampz possesses an

acidic ring proton ($\text{pK}_a \sim 14$) and two primary amine arms ($\text{pK}_a \sim 9.0$), allowing for pH-dependent supramolecular assembly.

Table 1: Comparative Physicochemical Properties

Property	1H-Pyrazole-3,5-dimethanamine (Hbampz)	Ethylenediamine (EDA)	1,4-Phenylenediamine (PPD)	Significance
Structure Type	Heterocyclic / Semi-rigid	Aliphatic / Flexible	Aromatic / Rigid	Hbampz balances conformational freedom with structural integrity.
Amine pKa (est.)	~8.8 - 9.2 (Exocyclic -NH ₂)	~9.9 (N1), ~7.1 (N2)	~6.1 (N1), ~2.5 (N2)	Hbampz is less basic than EDA but significantly more nucleophilic than PPD.
Core pKa	~2.5 (Py-N), ~14.0 (Py-NH)	N/A	N/A	Pyrazole ring allows anionic bridging () at high pH.
Coordination Mode	Bridging (Dinuclear)	Chelating (Mononuclear)	Bridging (Polymeric)	Hbampz forms discrete binuclear complexes (e.g.,).
H-Bond Donors	5 (4 Exocyclic + 1 Ring)	4	4	Higher donor count enhances solubility and crystal lattice stability.
LogP	~ -0.9 (Hydrophilic)	-2.04	-0.3	Ideal for aqueous-phase coordination and

biological
solubility.

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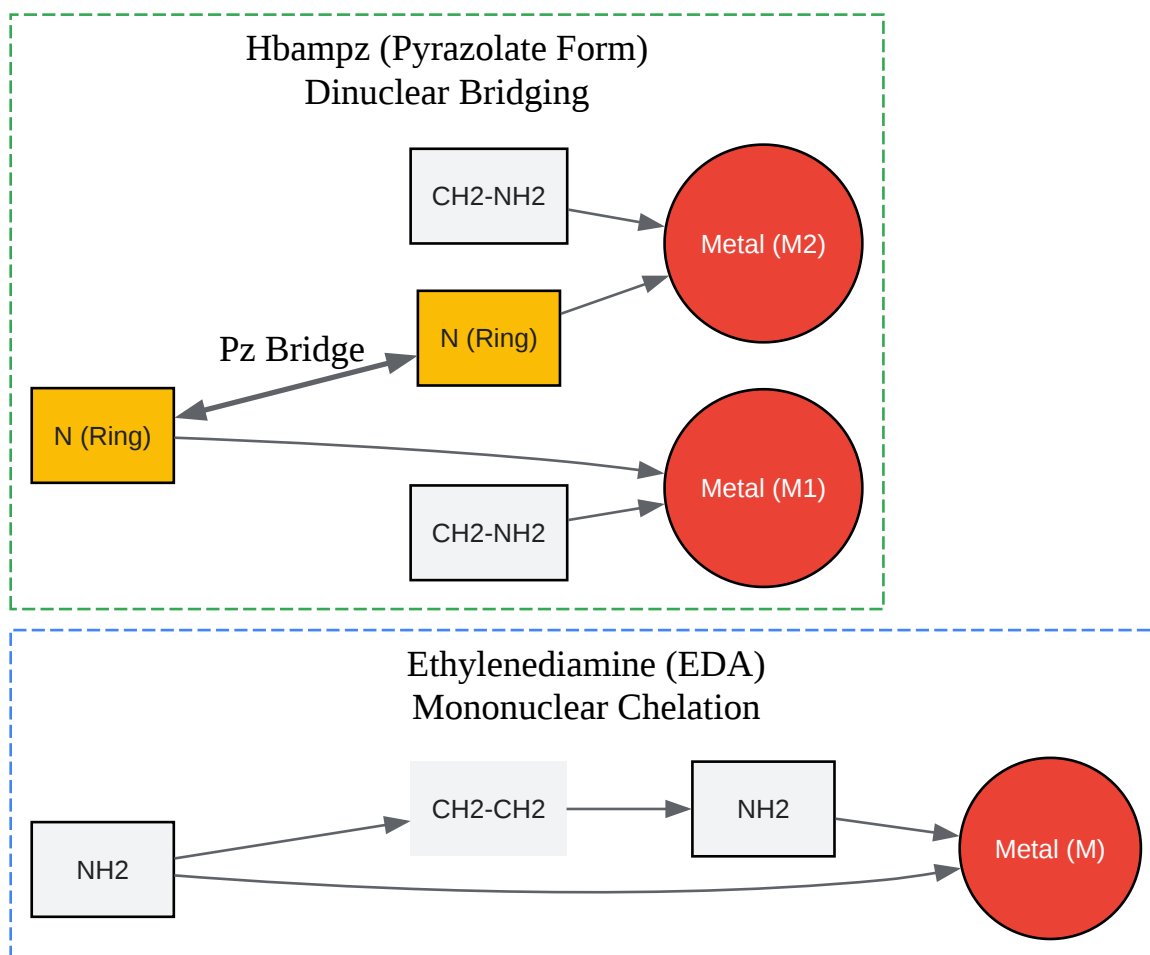
Analyst Note: The pKa values for Hbampz's exocyclic amines are lower than EDA due to the electron-withdrawing inductive effect of the pyrazole ring, yet they remain sufficiently nucleophilic for Schiff base formation and amide coupling.

Coordination Chemistry: The "Bridging" Mechanism

The defining feature of Hbampz is its ability to hold two metal ions in close proximity (3.5 – 4.0 Å), facilitating magnetic exchange interactions or cooperative catalysis.

- Ethylenediamine (EDA): Forms stable 5-membered chelate rings () with a bite angle of ~85°. It effectively isolates single metal centers.
- Hbampz: The pyrazolate anion () bridges two metals (), while the aminomethyl arms wrap around to complete the coordination sphere. This results in a bis-tridentate coordination environment.

Figure 1: Coordination Mode Comparison (DOT Diagram)



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Caption: EDA forms a localized chelate ring (left), whereas Hbampz bridges two metal centers via the pyrazolate core (right), creating a dinuclear active site.

Synthetic Utility & Experimental Protocol

For researchers synthesizing Hbampz, the Gabriel Synthesis is the most robust method, avoiding the over-alkylation issues common with direct amination of halides.

Protocol: Synthesis of 3,5-Bis(aminomethyl)pyrazole

Target Scale: 10 mmol | Yield: ~60-70% | Purity: >95%^[1]

Reagents:

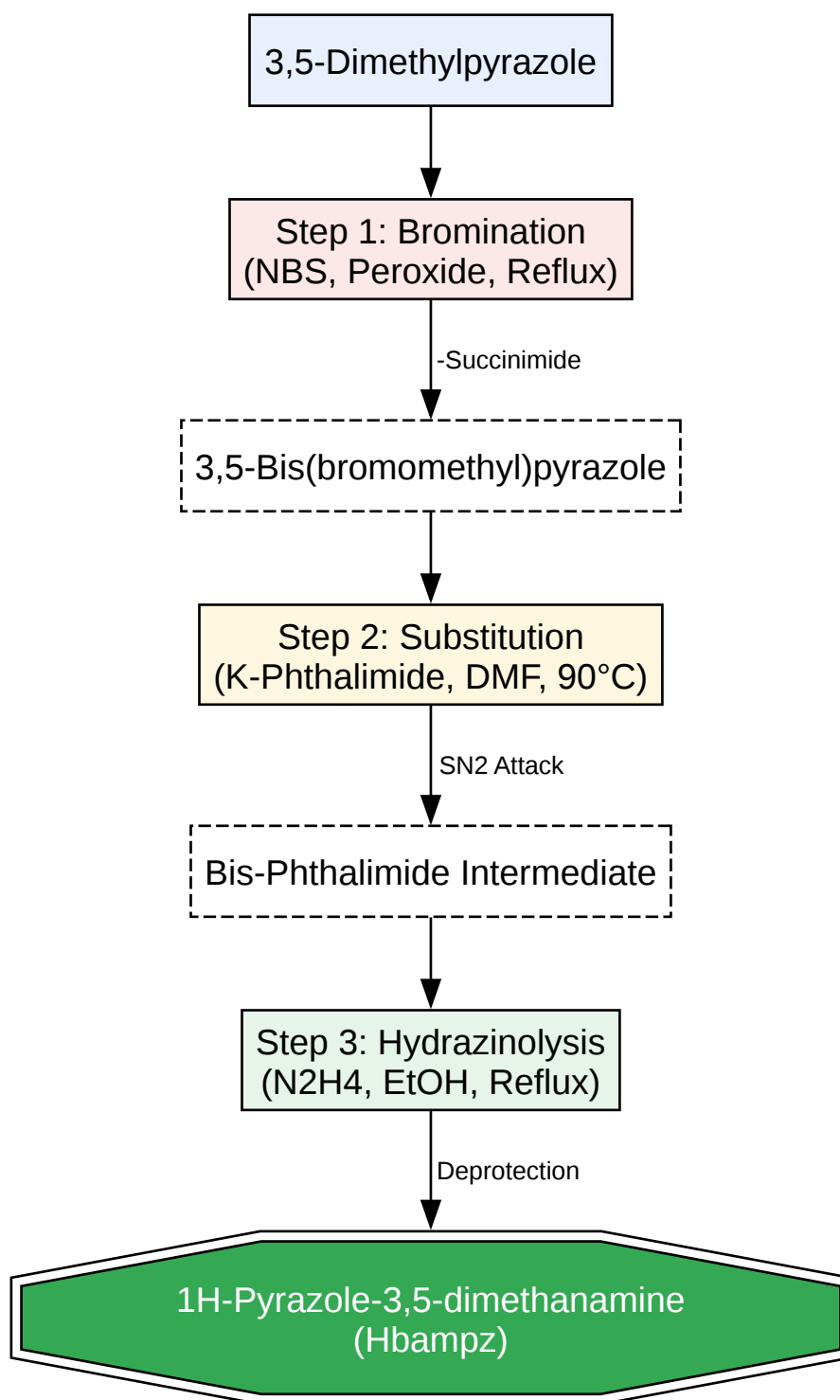
- 3,5-Dimethylpyrazole (Starting Material)
- N-Bromosuccinimide (NBS) & Benzoyl Peroxide (Radical Initiator)
- Potassium Phthalimide[2][3][4]
- Hydrazine Hydrate[5][6]
- Solvents: CCl₄ (or CHCl₃), DMF, Ethanol.

Step-by-Step Methodology:

- Radical Bromination (Precursor Preparation):
 - Dissolve 3,5-dimethylpyrazole (1.0 eq) in CCl₄. Add NBS (2.1 eq) and catalytic benzoyl peroxide.
 - Reflux for 4-6 hours under
 . The solution will turn orange/brown.
 - Filter off succinimide byproduct. Evaporate solvent to obtain 3,5-bis(bromomethyl)pyrazole.
 - Checkpoint: Verify by TLC (Hexane/EtOAc).[1] Product is less polar than starting material.
- Gabriel Amine Synthesis (Nucleophilic Substitution):
 - Dissolve the dibromo-intermediate in dry DMF.
 - Add Potassium Phthalimide (2.2 eq) slowly to control exotherm.
 - Heat to 90°C for 4 hours. The bulky phthalimide prevents poly-alkylation.
 - Pour into ice water; filter the white precipitate (Bis-phthalimide intermediate).
- Hydrazinolysis (Deprotection):
 - Suspend the intermediate in Ethanol. Add Hydrazine Hydrate (excess, ~4 eq).

- Reflux for 2 hours. A white precipitate (phthalhydrazide) will form.
- Cool, filter off the byproduct.^[7]
- Concentrate the filtrate. Acidify with HCl to form the hydrochloride salt, or use as free base.

Figure 2: Synthetic Workflow



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Caption: The Gabriel synthesis pathway ensures primary amine selectivity, preventing secondary amine side-products common in direct amination.

Applications in Drug Development[8][9]

In Fragment-Based Drug Discovery (FBDD), Hbampz serves as a privileged scaffold linker.

- **Linker Geometry:** Unlike the linear chain of 1,4-diaminobutane (Putrescine), Hbampz introduces a "kink" due to the pyrazole geometry. This is critical for macrocyclization strategies where a linear linker would induce strain.
- **H-Bonding Capability:** The pyrazole NH acts as a hydrogen bond donor to protein backbones (e.g., in kinase hinge regions), a feature absent in benzene-based linkers like PPD.
- **Reactivity:** The exocyclic amines readily undergo amide coupling with carboxylic acids or reductive amination with aldehydes, making it a versatile "hub" for library generation.

References

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